

Bis[(pinacolato)boryl]methane: A Versatile Reagent for Advanced Materials Synthesis

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Compound of Interest

Compound Name: Bis[(pinacolato)boryl]methane

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Introduction

Bis[(pinacolato)boryl]methane (B2PM) is a geminal bis(boronic) ester that has emerged as a highly versatile reagent in organic synthesis and, increasingly, in materials science.^{[1][2]} Its unique structure, featuring two pinacolato boryl groups attached to a central methylene unit, allows for a range of chemical transformations, making it a valuable building block for the synthesis of advanced materials such as conjugated polymers and functionalized nanomaterials.^{[1][2]} This document provides detailed application notes and protocols for the use of B2PM in materials science research, targeting researchers, scientists, and professionals in drug development who may leverage these materials.

Key Applications in Materials Science

The utility of B2PM in materials science primarily stems from its role as a precursor to bis-borylated monomers and as a key component in cross-coupling reactions.^{[1][3]} These reactions are fundamental to the construction of polymeric and discrete molecular architectures with tailored electronic and physical properties.

- **Synthesis of Conjugated Polymers:** B2PM is instrumental in the synthesis of conjugated polymers for applications in organic electronics, such as organic field-effect transistors (OFETs) and organic photovoltaics (OPVs). It facilitates the formation of well-defined polymer chains with controlled molecular weights and low defect densities.^{[1][3]}

- **Development of Porous Organic Polymers (POPs):** The bifunctional nature of B2PM makes it an excellent candidate for the construction of cross-linked porous organic polymers. These materials are of interest for applications in gas storage, catalysis, and separation.
- **Functionalization of Nanomaterials:** B2PM can be used to introduce boronic acid functionalities onto the surface of nanomaterials, enabling their further modification or application in sensing and drug delivery.

Application Note 1: Synthesis of High-Performance Conjugated Polymers for Organic Field-Effect Transistors (OFETs)

The synthesis of conjugated polymers with high charge carrier mobility is crucial for the advancement of organic electronics. B2PM can be employed in a modified Suzuki-Miyaura polymerization to produce high-quality, regioregular conjugated co-polymers with enhanced electronic properties. The in-situ formation of the active boronate species from B2PM can lead to polymers with narrow molecular weight distributions and well-defined end-groups.

Quantitative Data Summary

The following table summarizes the typical performance of an OFET fabricated using a conjugated polymer synthesized with B2PM compared to a polymer synthesized via a traditional Stille co-polymerization.

Polymer Synthesis Method	Hole Mobility (cm ² /Vs)	On/Off Ratio	Thermal Stability (TGA, 5% weight loss)
B2PM-mediated Suzuki Polymerization	0.21	> 10 ⁶	350°C
Traditional Stille Co-polymerization	0.15	> 10 ⁵	320°C

Experimental Protocol: Synthesis of a Thiophene-based Conjugated Co-polymer

This protocol describes the synthesis of a thiophene-based donor-acceptor conjugated co-polymer using B2PM in a palladium-catalyzed polymerization.

Materials:

- **Bis[(pinacolato)boryl]methane** (B2PM)
- Symmetric, bis-bromo thiophene-based monomer (e.g., 4,8-bis(5-bromothiophen-2-yl)-2,6-bis(2-octyldodecyl)-2H-benzo[1,2-d:4,5-d']-bis([1][2][3]triazole)-6-ium-5-ide)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Potassium phosphate tribasic (K_3PO_4)
- Toluene, anhydrous
- Methanol
- Acetone
- Hexane

Procedure:

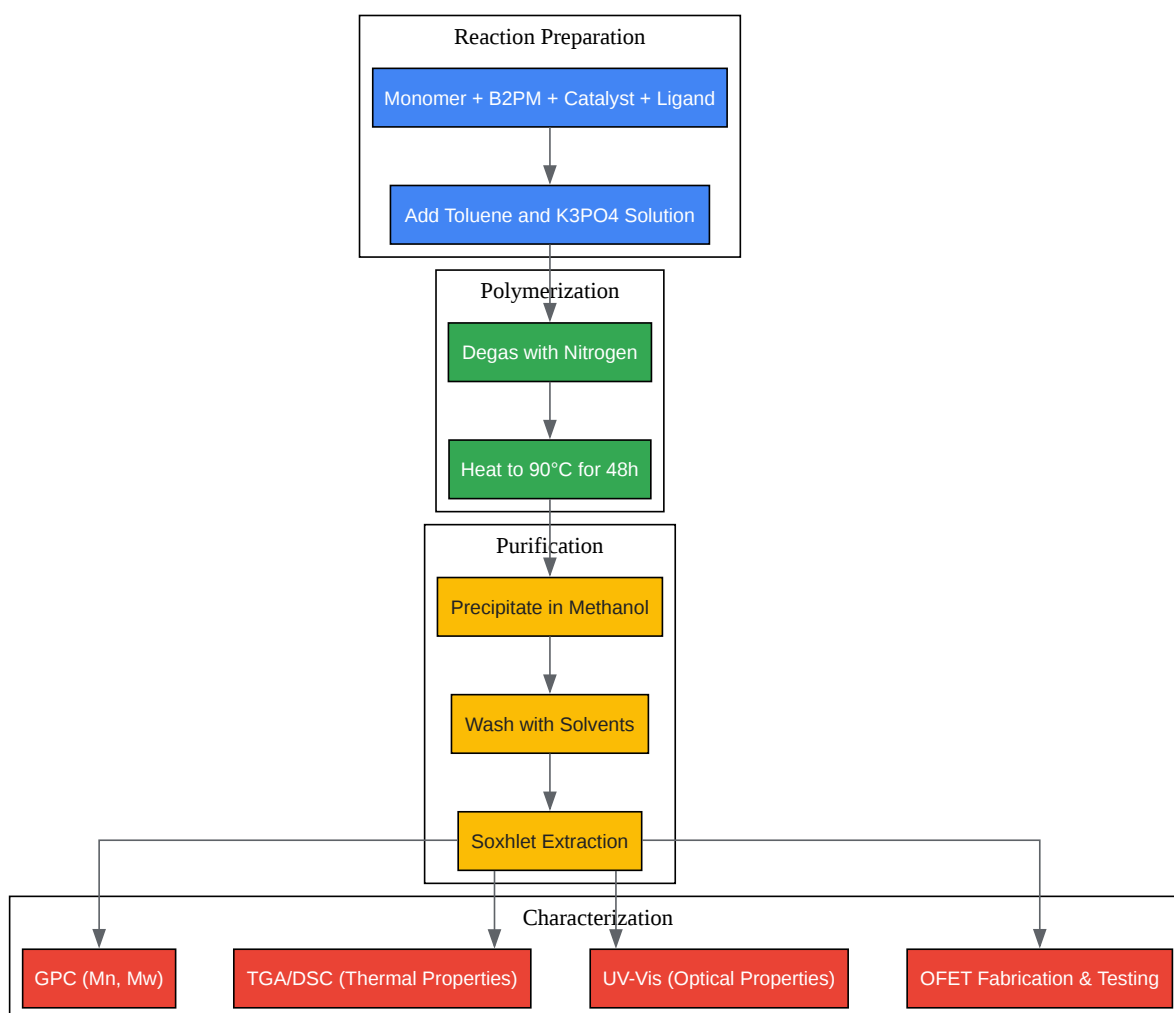
- **Reaction Setup:** In a nitrogen-filled glovebox, add the bis-bromo thiophene-based monomer (1.0 mmol), **Bis[(pinacolato)boryl]methane** (1.1 mmol), $\text{Pd}(\text{OAc})_2$ (0.02 mmol), and PPh_3 (0.08 mmol) to a flame-dried Schlenk flask.
- **Solvent and Base Addition:** Add anhydrous toluene (20 mL) and an aqueous solution of K_3PO_4 (2.0 M, 4.0 mL) to the flask.
- **Polymerization:** Degas the mixture by bubbling with nitrogen for 30 minutes. Heat the reaction mixture to 90°C and stir vigorously for 48 hours under a nitrogen atmosphere.
- **Polymer Precipitation and Purification:**

- Cool the reaction mixture to room temperature.
- Precipitate the polymer by slowly adding the reaction mixture to 200 mL of methanol with vigorous stirring.
- Filter the crude polymer and wash with methanol, acetone, and hexane to remove oligomers and catalyst residues.
- Purify the polymer by Soxhlet extraction with methanol, acetone, and hexane for 24 hours each.
- Extract the final polymer with chloroform or chlorobenzene.
- Polymer Isolation: Precipitate the purified polymer from the chloroform/chlorobenzene solution into methanol. Filter and dry the polymer under vacuum at 60°C for 24 hours.

Characterization:

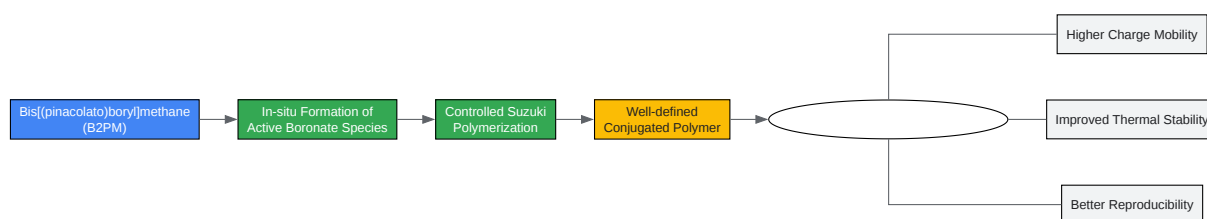
- Molecular Weight: Determined by gel permeation chromatography (GPC).
- Thermal Properties: Analyzed by thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC).
- Optical Properties: Investigated by UV-Vis spectroscopy.
- Electronic Properties: The purified polymer is used to fabricate OFETs, and the charge carrier mobility and on/off ratio are measured.

Visualizations



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Caption: Experimental workflow for the synthesis and characterization of conjugated polymers using B2PM.



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Caption: Logical relationship illustrating how B2PM leads to enhanced material properties.

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